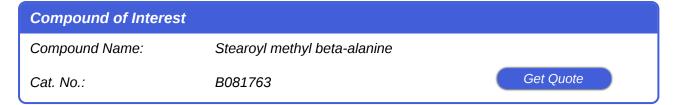


Physicochemical properties of Stearoyl methyl beta-alanine

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In-Depth Technical Guide to Stearoyl Methyl Beta-Alanine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Stearoyl methyl beta-alanine, also known as 3-[methyl(octadecanoyl)amino]propanoic acid, is a modified amino acid derivative belonging to the class of N-acyl amino acids. This class of molecules is gaining significant interest in biochemical and pharmacological research due to their diverse biological activities, which include roles in cellular signaling and metabolic regulation. This technical guide provides a comprehensive overview of the currently available information on the physicochemical properties, a putative synthesis protocol, and potential biological significance of **Stearoyl methyl beta-alanine**.

Physicochemical Properties

Quantitative data on the experimentally determined physicochemical properties of **Stearoyl methyl beta-alanine** are limited in publicly accessible literature. The following table summarizes the predicted properties available from computational models.[1] It is crucial to note that these values are in silico predictions and await experimental verification.



Property	Value	Source
Molecular Formula	C22H43NO3	PubChem
Molecular Weight	369.58 g/mol	PubChem
Predicted XlogP	7.6	PubChem
Predicted Hydrogen Bond Donor Count	1	PubChem
Predicted Hydrogen Bond Acceptor Count	3	PubChem
Predicted Rotatable Bond Count	20	PubChem
Predicted pKa (acidic)	4.85 ± 0.10	ChemAxon
Predicted pKa (basic)	-0.15 ± 0.70	ChemAxon

Experimental Protocols

A specific, peer-reviewed synthesis protocol for **Stearoyl methyl beta-alanine** is not readily available. However, a general method for the preparation of N-methyl-beta-alanine derivatives has been described in patent literature, which can be adapted for the synthesis of the target compound.[2] The following protocol is a putative procedure based on this methodology.

Synthesis of **Stearoyl Methyl Beta-Alanine** (Putative Protocol)

This protocol involves a two-step process: 1) Acylation of stearic acid, and 2) N-alkylation of an intermediate with a beta-alanine derivative.

Step 1: Synthesis of Stearoyl Chloride

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve stearic acid in a suitable anhydrous solvent such as dichloromethane or N,Ndimethylformamide.
- Slowly add oxalyl chloride to the solution at 0°C.



- Allow the reaction to proceed for 4 hours at 0°C to form the acyl chloride intermediate.
- The resulting first reaction liquid containing stearoyl chloride is used directly in the next step.

Step 2: Synthesis of Stearoyl Methyl Beta-Alanine

- To the first reaction liquid containing stearoyl chloride, add a solution of methylamine to carry out a first substitution reaction, yielding N-methylstearamide.
- In a separate reaction vessel, prepare a solution of sodium hydride in an appropriate solvent.
- Add the second intermediate reaction liquid (containing N-methylstearamide) to the sodium hydride solution and stir for 20-40 minutes.
- To this mixture, add 3-chloropropionic acid or 3-bromopropionic acid.
- The second substitution reaction is carried out at a temperature between 0°C and 25°C for 4-12 hours.
- Upon completion, the reaction mixture is worked up using standard procedures, which may
 include quenching, extraction, and purification by chromatography to yield the final product,
 Stearoyl methyl beta-alanine.

Note: This is a generalized protocol and requires optimization of reaction conditions, stoichiometry, and purification methods for successful synthesis.

Potential Biological Activity and Signaling Pathways

Direct experimental evidence for the biological activity of **Stearoyl methyl beta-alanine** is currently lacking. However, the broader class of N-acyl amino acids, to which it belongs, has been implicated in various biological processes.[3][4] Several N-acyl amino acids are recognized as endogenous signaling molecules that can modulate enzymatic activity and receptor function.[3] For instance, some stearoyl derivatives of other amino acids have demonstrated neuroprotective activities.[3]

Given the structural similarity to other bioactive lipids, it is plausible that **Stearoyl methyl beta- alanine** could interact with cellular signaling pathways. A hypothetical signaling pathway, based on the known activities of related N-acyl amino acids, is presented below. This diagram



illustrates a potential mechanism where an N-acyl amino acid (NAAA) interacts with a G-protein coupled receptor (GPCR), leading to downstream cellular responses.



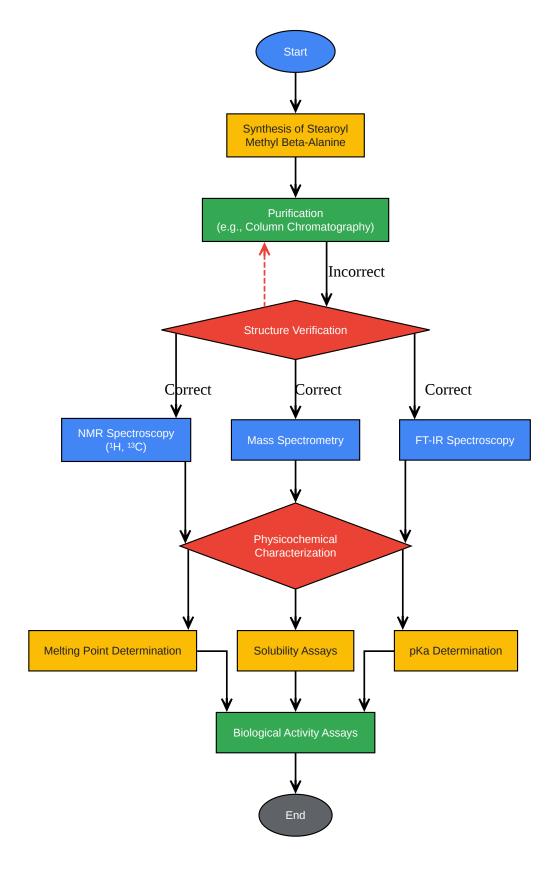
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Caption: Hypothetical GPCR signaling pathway for an N-acyl amino acid.

Experimental Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and characterization of **Stearoyl methyl beta-alanine**, based on the putative protocol and standard analytical techniques.





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Caption: Workflow for synthesis and characterization of Stearoyl Methyl Beta-Alanine.



Conclusion

Stearoyl methyl beta-alanine is a largely uncharacterized N-acyl amino acid. While computational data provides some insight into its physicochemical properties, experimental validation is essential. The provided putative synthesis protocol, adapted from existing literature on similar compounds, offers a starting point for its chemical preparation. Future research should focus on the experimental determination of its physicochemical characteristics, the optimization of its synthesis, and the exploration of its biological activities to elucidate its potential role in cellular processes and as a therapeutic agent. The study of this and other N-acyl amino acids holds promise for the discovery of novel signaling molecules and drug candidates.

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